

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Monomyristin

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Compound of Interest

Compound Name: 1-Monomyristin

Cat. No.: B046450

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **1-Monomyristin**, a widely used monoacylglycerol in the food, pharmaceutical, and cosmetic industries. Adherence to these protocols will help ensure safe handling and disposal, fostering a secure research environment.

Chemical and Physical Properties of 1-Monomyristin

Property	Value
Synonyms	2,3-Dihydroxypropyl tetradecanoate, 1-Myristoyl-rac-glycerol
CAS Number	589-68-4
Molecular Formula	C17H34O4
Molecular Weight	302.45 g/mol
Appearance	White to off-white powder
Melting Point	70°C
Solubility	Soluble in chloroform, ethyl acetate, DMSO, and ethanol. Insoluble in water.[1]

Hazard Identification and Personal Protective Equipment (PPE)

While **1-Monomyristin** is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008, it may cause mild skin, eye, and respiratory irritation.^[1] Therefore, appropriate personal protective equipment should be worn to minimize exposure.

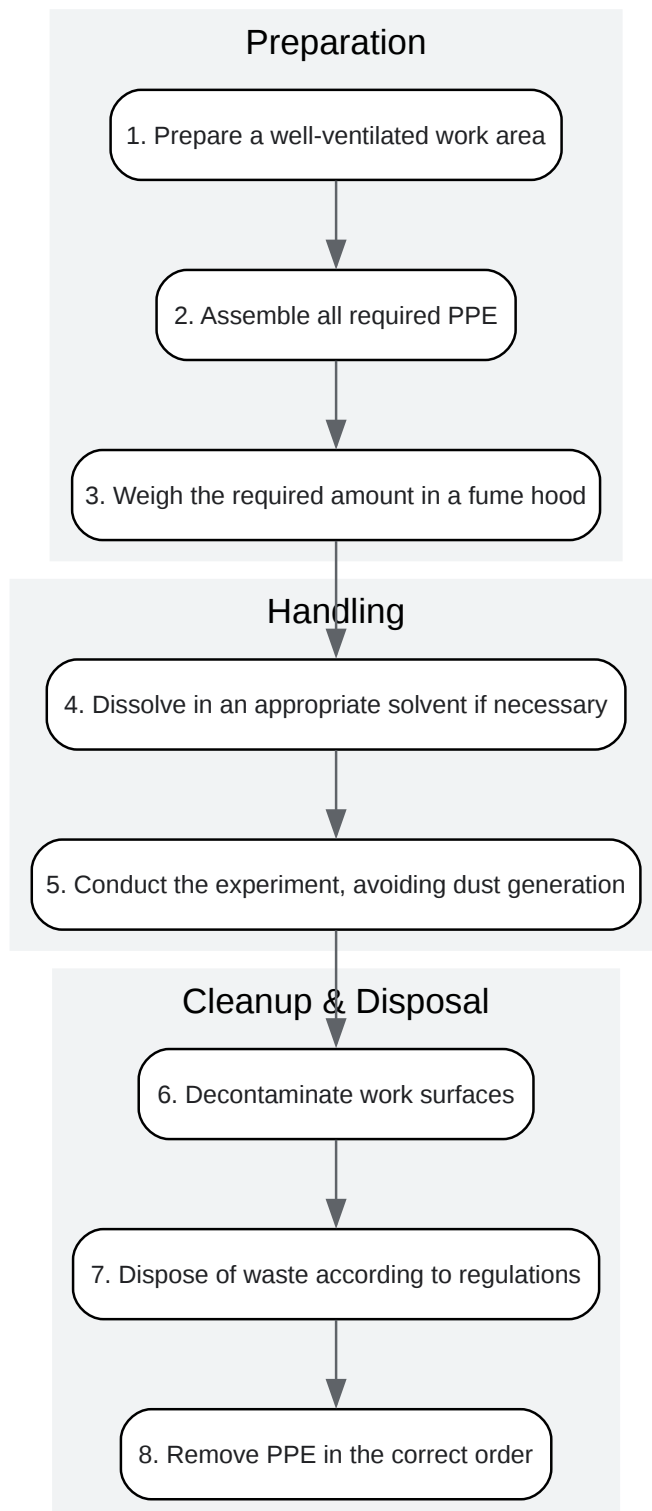
Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	To minimize skin exposure. For larger quantities, waterproof boots and suitable protective clothing are recommended. ^[1]
Respiratory Protection	NIOSH-approved respirator	Required if ventilation is inadequate or when handling large quantities that may generate dust. ^[1]

Operational Plan for Handling 1-Monomyristin

A systematic approach to handling **1-Monomyristin** is crucial for maintaining a safe laboratory environment. The following workflow outlines the key steps from preparation to disposal.

Workflow for Handling 1-Monomyrustin



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Workflow for Handling **1-Monomyrustin**

Step-by-Step Handling Procedures:

- Engineering Controls: Always handle **1-Monomyristin** in a well-ventilated area. A chemical fume hood is recommended, especially when working with powders to minimize inhalation of dust.
- Personal Protective Equipment (PPE): Before handling, ensure all recommended PPE is worn correctly.
- Dispensing: When weighing or transferring the powder, do so carefully to avoid creating dust.
- Spill Response: In case of a spill, restrict access to the area.[\[1\]](#) Avoid breathing dust.[\[1\]](#) Sweep up the spilled material and place it in a suitable, labeled container for disposal.[\[2\]](#) Prevent the spill from entering drains or waterways.
- First Aid:
 - If on skin: Wash with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#)
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - If inhaled: Remove the person to fresh air and keep comfortable for breathing.[\[1\]](#)
 - If swallowed: Rinse mouth. Do NOT induce vomiting. Seek medical attention if you feel unwell.

Storage and Disposal Plan

Proper storage and disposal are critical components of the chemical safety lifecycle.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep the container tightly closed and protected from sunlight and heat sources.[\[1\]](#)

- Store away from incompatible materials such as strong oxidizing agents.[1]
- The recommended storage temperature is in a freezer.[3]

Disposal:

- Dispose of unused **1-Monomyrustin** and its containers in accordance with local, state, and federal regulations.
- Do not dispose of it down the drain or with household waste.
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

By adhering to these safety protocols, researchers can confidently handle **1-Monomyrustin** while minimizing risks and ensuring a safe and productive laboratory environment.

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